

Technical Guide: Spectral Characterization of 3-(2-Boronophenoxymethyl)benzonitrile

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Compound of Interest

Compound Name:	2-(3-Cyanophenylmethoxy)phenylboronic acid
CAS No.:	1256355-67-5
Cat. No.:	B1452664

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Executive Summary

Compound Identity: 3-(2-Boronophenoxymethyl)benzonitrile Molecular Formula:

Molecular Weight: 253.06 g/mol Role: Key intermediate in the synthesis of boron-containing anti-inflammatory agents; structural analog to benzoxaborole precursors.

This guide provides a comprehensive framework for the identification of 3-(2-Boronophenoxymethyl)benzonitrile using Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). Due to the dynamic nature of boronic acids (equilibrium with boroxines), specific emphasis is placed on solvent selection and sample preparation to ensure spectral reproducibility.

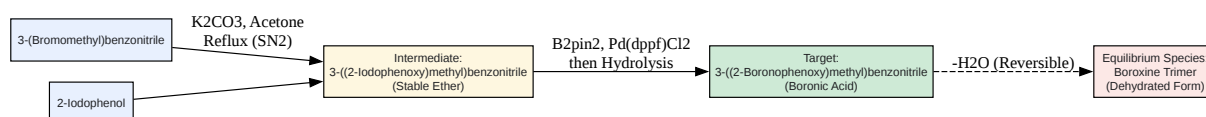
Structural Logic & Synthesis Context

To understand the spectral data, one must first visualize the molecular connectivity. The molecule consists of a 3-cyanobenzyl group linked via an ether oxygen to a 2-boronophenyl

ring.

Synthesis & Structural Pathway

The compound is typically accessed via a Suzuki-Miyaura borylation of the corresponding iodo-precursor.



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Figure 1: Synthetic pathway and equilibrium dynamics. The boronic acid moiety is prone to reversible dehydration, forming boroxine trimers, which complicates spectral analysis in non-polar solvents.

NMR Spectral Data (Predicted & Rationalized)

Note: Boronic acids often exhibit broad peaks for O-H protons and quadrupole broadening for Carbon atoms directly attached to Boron. Data below represents the monomeric acid form in polar aprotic solvent (DMSO-d₆).

¹H NMR (400 MHz, DMSO-d₆)

The proton spectrum is characterized by a distinct benzylic singlet and two distinct aromatic systems.

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Logic
8.05	Broad Singlet	2H	B(OH)	Hydroxyl protons on boron. Disappears with D O shake.
7.85	Doublet (d)	1H	Ar-H (Ring A, C2)	Ortho to CN group (deshielded).
7.78	Doublet (d)	1H	Ar-H (Ring A, C4)	Para to linker, Ortho to CN.
7.72	Doublet (d)	1H	Ar-H (Ring A, C6)	Ortho to linker.
7.60	Doublet of Doublets	1H	Ar-H (Ring B, C3')	Ortho to Boron (deshielded by empty p-orbital).
7.55	Triplet (t)	1H	Ar-H (Ring A, C5)	Meta to CN and Linker.
7.40	Triplet (t)	1H	Ar-H (Ring B, C5')	Para to Boron.
7.05	Doublet (d)	1H	Ar-H (Ring B, C6')	Ortho to Ether Oxygen (shielded by O lone pair).
6.95	Triplet (t)	1H	Ar-H (Ring B, C4')	Meta to Boron.
5.25	Singlet (s)	2H	-OCH -	Benzylic methylene.

Sharp singlet is
diagnostic.

C NMR (100 MHz, DMSO-d6)

Key diagnostic feature: The carbon attached to boron (C-B) is often invisible or extremely broad due to the quadrupole moment of

B and

B nuclei.

Chemical Shift (, ppm)	Assignment	Notes
163.5	C-O (Ring B)	Ipso carbon attached to Oxygen. Highly deshielded.
138.2	C-Linker (Ring A)	Ipso carbon attached to CH .
136.5	C-H (Ring B)	Ortho to Boron.
132.5	C-H (Ring A)	Ortho to CN.
131.0	C-H (Ring A)	
129.8	C-H (Ring A)	
119.5	-CN	
112.5	C-H (Ring B)	Ortho to Oxygen (Shielded).
111.8	C-CN (Ring A)	Quaternary carbon attached to Nitrile.
69.5	-OCH -	Benzylic Methylene.
~125-135 (Broad)	C-B (Ring B)	Critical: Often missing in standard 1D C. Requires HMBC to locate.

B NMR (128 MHz, DMSO-d6)

Boron NMR is the definitive test for the oxidation state and coordination geometry.

- 28–32 ppm (Broad Singlet): Indicates a tricoordinate boronic acid species (hybridized).

- Note: If the shift moves to

5–10 ppm, it indicates the formation of a tetracoordinate "ate" complex (e.g., if NaOH was added) or intramolecular coordination (benzoxaborole formation, though structurally unlikely for this specific isomer without further functionalization).

Mass Spectrometry (MS) Data

Mass spec analysis of boronic acids is unique due to the distinct isotope pattern of Boron (

B: ~20%,

B: ~80%).

ESI-MS (Negative Mode)

Boronic acids ionize well in negative mode via deprotonation or adduct formation.

- Target Ion [M-H]

: m/z 252.1

- Isotope Pattern:

- m/z 251.1 (approx 25% relative intensity due to

B)

- m/z 252.1 (100% relative intensity due to

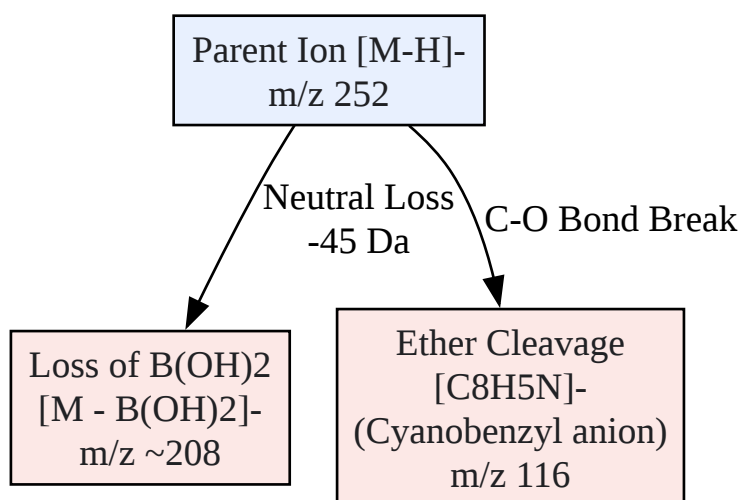
B)

- Adducts: Common to see [M + HCOO]

(Formate adduct) if formic acid is used in LC.

Fragmentation Pathway (MS/MS)

Fragmentation typically involves the cleavage of the ether linkage and loss of the boronic acid group.



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Figure 2: Proposed ESI(-) fragmentation pathway. The cleavage of the benzylic ether bond is the dominant pathway.

Experimental Protocols for Validation

Sample Preparation for NMR

Challenge: Boronic acids dehydrate to boroxines (trimers) in non-polar solvents (CDCl₃), leading to complex spectra. Protocol:

- Solvent: Use DMSO-d₆ or MeOD (Methanol-d₄). DMSO is preferred as it stabilizes the monomeric acid form via Hydrogen bonding.
- Concentration: Prepare a 10-15 mg sample in 0.6 mL solvent.
- D

O Exchange: Run a standard proton scan. Add 1 drop of D

O and shake. Re-run. The disappearance of the broad singlet at ~8.05 ppm confirms the presence of exchangeable B-OH protons.

HPLC-MS Method

Challenge: Boronic acids can tail on silica-based columns due to interaction with residual silanols. Protocol:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 8 minutes.
- Detection: UV at 254 nm (Benzonitrile chromophore) and 220 nm.

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